

Commercial Availability and Technical Guide for 4,6-DimethylNicotinic Acid

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Compound of Interest

Compound Name: 4,6-DimethylNicotinic acid

Cat. No.: B189552

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **4,6-DimethylNicotinic acid** (CAS No. 22047-86-5), also known as 4,6-Dimethylpyridine-3-carboxylic acid. Due to its specific substitution pattern, this compound is a specialty chemical. This guide consolidates available data on suppliers, outlines a plausible synthetic approach in the absence of a detailed published protocol, and discusses the general biological context of nicotinic acid derivatives.

Commercial Availability

4,6-DimethylNicotinic acid is available from a select number of chemical suppliers, primarily catering to research and development quantities. The table below summarizes the available data on suppliers, purity, and pricing. Please note that pricing and availability are subject to change and should be confirmed directly with the suppliers.

Supplier	Purity	Available Quantities	Price (USD)
Moldb	98%	100mg, 250mg, 1g, 5g, 10g	\$66 (100mg), \$96 (250mg), \$260 (1g), \$1269 (5g), \$2465 (10g)
CookeChem	98%	Inquire for details	Request for quotation
Santa Cruz Biotechnology	Inquire for details	Inquire for details	Inquire for details
Synchem	Inquire for details	Inquire for details	Inquire for details
2A Biotech	96%+	Inquire for details	Inquire for details
CATO Reference Materials	Inquire for details	Inquire for details	Inquire for details
AstaTech, Inc.	Inquire for details	Inquire for details	Inquire for details
Ambeed	Inquire for details	Inquire for details	Inquire for details

Note: The listed suppliers and their offerings are based on publicly available data and may not be exhaustive. Researchers are encouraged to contact the suppliers directly for the most current information.

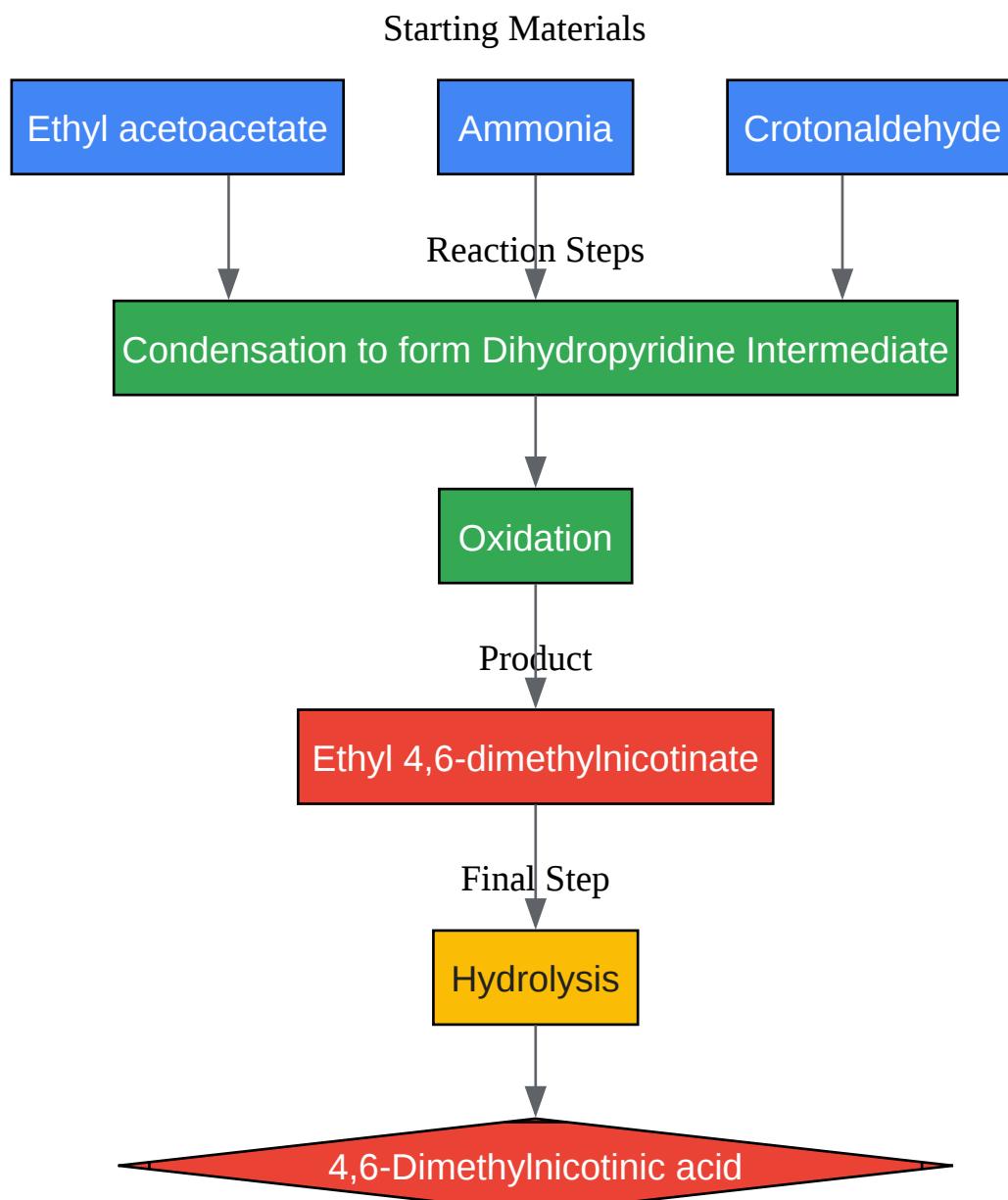
Synthesis of 4,6-DimethylNicotinic Acid: A Proposed Experimental Approach

A detailed, peer-reviewed experimental protocol for the specific synthesis of **4,6-DimethylNicotinic acid** is not readily available in the surveyed scientific literature. However, based on established organic chemistry principles and published syntheses of structurally related nicotinic acid derivatives, a plausible synthetic route can be proposed. One common strategy for the synthesis of substituted pyridines is the Hantzsch pyridine synthesis. A potential retrosynthetic analysis suggests that **4,6-DimethylNicotinic acid** could be prepared from readily available starting materials.

A generalized experimental workflow for the synthesis of a substituted nicotinic acid is outlined below. It is crucial to note that this is a representative protocol and would require optimization for the specific synthesis of **4,6-DimethylNicotinic acid**.

Representative Synthetic Workflow

A potential synthesis could involve the condensation of an enamine with an α,β -unsaturated carbonyl compound, followed by oxidation to form the pyridine ring.



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Caption: Proposed synthetic workflow for **4,6-DimethylNicotinic acid**.

Detailed Methodologies (Hypothetical)

Step 1: Synthesis of Ethyl 2,4-dimethyl-1,4-dihydropyridine-3-carboxylate (Hantzsch Reaction)

- In a round-bottom flask equipped with a reflux condenser, dissolve ethyl acetoacetate in ethanol.
- To this solution, add aqueous ammonia and stir at room temperature.
- Slowly add crotonaldehyde to the reaction mixture.
- Heat the mixture to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture and remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography.

Step 2: Oxidation to Ethyl 4,6-dimethylNicotinate

- Dissolve the dihydropyridine intermediate from Step 1 in a suitable solvent such as acetic acid.
- Add an oxidizing agent, for instance, nitric acid or chromium trioxide, portion-wise while maintaining the temperature.
- Stir the reaction mixture at room temperature or gentle heating until the oxidation is complete (monitored by TLC).
- Pour the reaction mixture into ice-water and neutralize with a base (e.g., sodium carbonate).
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to obtain the crude ethyl 4,6-dimethylNicotinate.

- Purify the product by column chromatography.

Step 3: Hydrolysis to **4,6-DimethylNicotinic acid**

- Dissolve the purified ethyl 4,6-dimethylnicotinate in an alcoholic solvent (e.g., ethanol).
- Add an aqueous solution of a strong base, such as sodium hydroxide or potassium hydroxide.
- Heat the mixture to reflux and monitor the hydrolysis by TLC.
- Once the reaction is complete, cool the mixture and remove the alcohol under reduced pressure.
- Dissolve the residue in water and acidify with a mineral acid (e.g., hydrochloric acid) to precipitate the carboxylic acid.
- Filter the precipitate, wash with cold water, and dry to obtain **4,6-DimethylNicotinic acid**.

Biological Context and Potential Applications

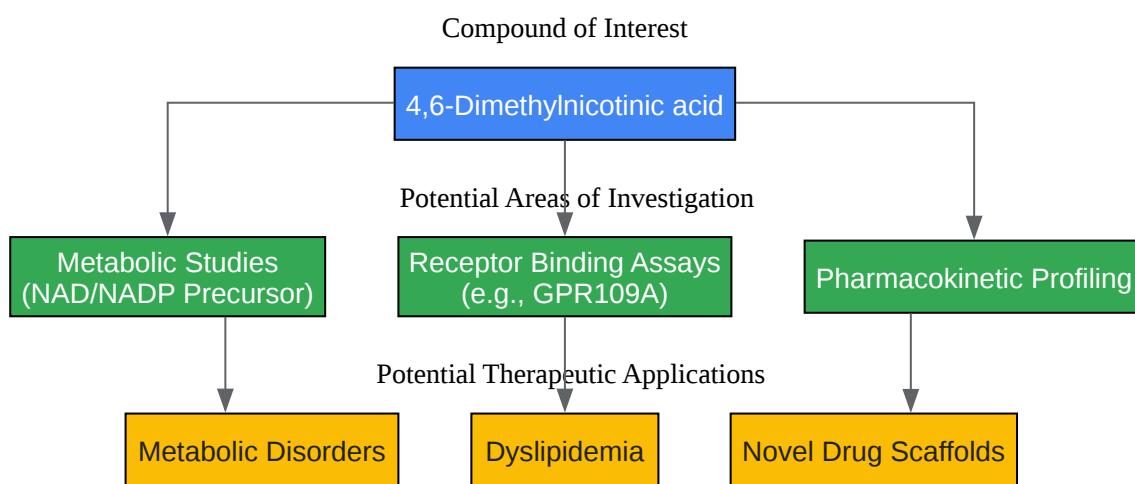
Specific biological signaling pathways involving **4,6-DimethylNicotinic acid** have not been detailed in the currently available scientific literature. The biological activities of nicotinic acid (Vitamin B3) and its derivatives are well-documented, primarily revolving around their roles as precursors to the coenzymes NAD (nicotinamide adenine dinucleotide) and NADP (nicotinamide adenine dinucleotide phosphate). These coenzymes are crucial for numerous metabolic redox reactions.

Pharmacologically, nicotinic acid is known to interact with the G-protein coupled receptor GPR109A, which mediates its effects on lipid metabolism, leading to a reduction in plasma triglycerides and an increase in HDL cholesterol. It is plausible that **4,6-DimethylNicotinic acid**, as a substituted nicotinic acid, could exhibit modulated activity at this or other receptors. However, without specific experimental data, its biological role remains speculative.

Researchers in drug discovery may find **4,6-DimethylNicotinic acid** to be a valuable building block for the synthesis of novel compounds. The methyl substitutions on the pyridine ring can

influence the molecule's lipophilicity, metabolic stability, and interaction with biological targets compared to unsubstituted nicotinic acid.

The logical relationship for the potential biological investigation of **4,6-DimethylNicotinic acid** is depicted below.



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Caption: Logical workflow for investigating **4,6-DimethylNicotinic acid**.

Conclusion

4,6-DimethylNicotinic acid is a commercially available specialty chemical that can be sourced for research and development purposes. While a specific, detailed synthesis protocol is not readily available in the public domain, established methods for the synthesis of substituted nicotinic acids provide a strong foundation for its laboratory preparation. The biological activity of **4,6-DimethylNicotinic acid** is yet to be extensively characterized, presenting an opportunity for further investigation into its potential as a modulator of nicotinic acid-related pathways or as a scaffold for the development of novel therapeutics. Researchers are encouraged to leverage the supplier information provided and the proposed synthetic strategies to explore the potential of this compound in their respective fields.

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